

phosphorous acid and hydrogenphosphite relation

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Compound Focus: Hydrogenphosphite

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Fundamental Chemistry & Relationship

Phosphorous acid (H_3PO_3) is a diprotic oxyacid of phosphorus, despite having three hydrogen atoms. Its structure and acid-base behavior are key to understanding its relationship with **hydrogenphosphite**.

- Molecular Structure and Tautomerism:** The predominant structure of phosphorous acid in the solid state and aqueous solution is the phosphonic acid tautomer, **HP(O)(OH)₂** [1]. This molecule features a direct **P-H bond** and two P-OH bonds [1]. It exists in equilibrium with a minor trihydroxy tautomer, P(OH)_3 , but the equilibrium constant is vastly in favor of the HP(O)(OH)_2 form ($K = 10^{10.3}$ at 25°C) [1].
- Acid-Base Properties and Nomenclature:** Phosphorous acid dissociates in two steps, yielding the **hydrogenphosphite** ion [1]. The following table details the dissociation sequence and official nomenclature.

Species	Formula	Common Name	Systematic IUPAC Name	pKa
Phosphorous Acid	HP(O)(OH)_2	Phosphorous acid	Phosphonic acid	-
First Conjugate Base	$\text{HP(O)}_2(\text{OH})^-$	Dihydrogen phosphite	Hydrogen phosphonate	1.3 [1]
Second Conjugate Base	HPO_3^{2-}	Hydrogenphosphite / Phosphite	Phosphonate	6.7 [1]

It is critical to note that the hydrogen atom directly bonded to phosphorus **is not readily ionizable** in aqueous conditions. Therefore, H_3PO_3 is diprotic, not triprotic [1]. The IUPAC recommended name for the HPO_3^{2-} ion is **phosphonate**, but **hydrogenphosphite** remains common in chemical literature [1].

Physicochemical Properties

The table below summarizes key properties of phosphorous acid for experimental design.

Property	Value / Description
Chemical Formula	H_3PO_3 [1]
Molar Mass	81.99 g/mol [1]
Appearance	White, deliquescent solid [1]
Melting Point	73.6 °C [1]
Boiling Point	~200 °C (decomposes) [1]
Density	1.651 g/cm ³ (at 21 °C) [1]
Solubility in Water	310 g/100 mL [1]
Acidity (pKa ₁)	1.3 [1]

Preparation & Synthesis

A common laboratory and industrial method for preparing phosphorous acid is the controlled hydrolysis of phosphorus trichloride (PCl_3) [1] [2].

- Standard Hydrolysis Protocol:** The reaction is highly exothermic [2]. **Procedure:** Under efficient stirring and with ice-water cooling, add phosphorus trichloride slowly to distilled water, controlling the drop rate to prevent a violent reaction [2]. After the addition is complete, the mixture is heated below 140°C and evaporated to about one-third of its original volume to drive off hydrogen chloride (HCl)

gas [2]. The resulting solution is cooled to 60-85°C, seeded with a small amount of phosphorous acid crystals, and then further cooled with stirring to crystallize the pure product [2].

- **Alternative Solvent Method:** To better control the reaction, PCl_3 can be dissolved in an inert solvent like carbon tetrachloride (CCl_4) before the slow addition of water [2]. After the reaction, the acid solution is separated, washed with CCl_4 , and the HCl is removed under reduced pressure over a water bath (not exceeding 60°C) before cooling and crystallization [2].
- **Industrial Synthesis:** On an industrial scale, PCl_3 is often sprayed into steam at 190°C, with the heat of reaction used to distill off HCl and excess water [1] [3].

Analytical Methodologies

Accurate determination of phosphorus species is crucial in chemical and environmental research. The following table outlines common and advanced techniques.

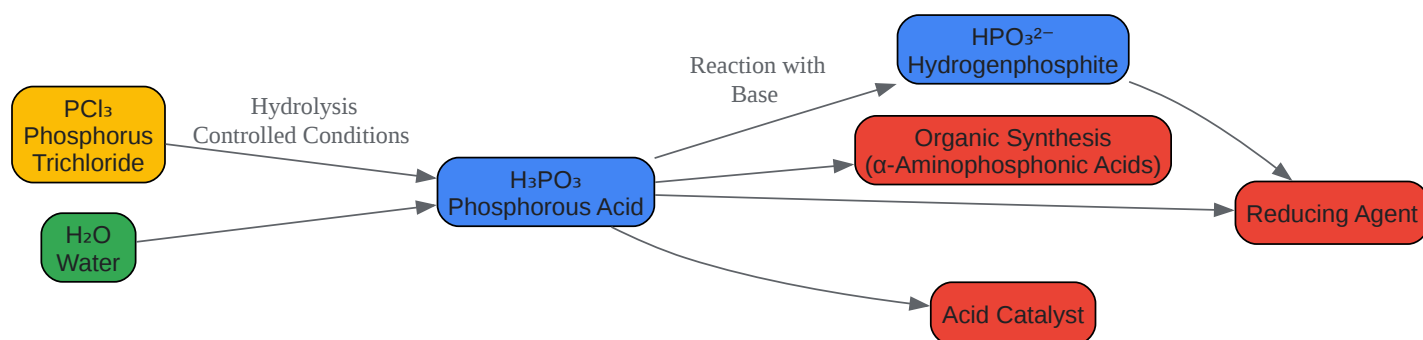
Method	Principle	Application Notes
Colorimetry	Measurement of light absorption by a colored complex (e.g., "molybdenum blue") [4]	Standard for inorganic orthophosphate (H_3PO_4 and its anions); requires sample digestion for organic P and phosphonates [4].
Ion Chromatography (IC)	Separation of ions based on affinity to a stationary phase.	Effective for separating and quantifying different ionic species like phosphite (HPO_3^{2-}) and phosphate (HPO_4^{2-}) in a mixture [4].
Nuclear Magnetic Resonance (^{31}P NMR)	Detection of the ^{31}P nucleus in different chemical environments.	Powerful for identifying and quantifying different phosphorus species, including phosphonates, in complex mixtures without destruction [4].
Mass Spectrometry (MS)	Detection based on mass-to-charge ratio.	Often coupled with IC or LC (ICP-MS, LC-MS); provides high sensitivity and specificity [4].

Research & Application Protocols

Phosphorous acid and its salts are valuable in organic synthesis and other applied research areas.

- **Synthesis of α -Aminophosphonic Acids:** Phosphorous acid can be used in a one-pot, three-component reaction with an amine and an aldehyde or ketone to synthesize α -aminophosphonic acids, which are biologically active analogues of amino acids [5]. **Typical Protocol:** A mixture of the carbonyl compound (e.g., acetone), amine (e.g., benzylamine or a secondary amine like pyrrolidine), and phosphorous acid is heated at an elevated temperature (e.g., 100°C) to yield the α -aminophosphonic acid derivative [5].
- **Acid Catalysis:** Phosphorous acid serves as a mild, less corrosive, and commercially available Brønsted acid catalyst [5]. It has been successfully used for highly regioselective hydroarylation reactions of phenols with alkenes, producing alkylated products in high yields (85–93%) with excellent selectivity [5].
- **Redox Chemistry:** Phosphorous acid is a strong reducing agent. A characteristic test is the reduction of mercuric chloride (HgCl_2) first to white mercurous chloride (Hg_2Cl_2) and then to black mercury metal (Hg) on heating or standing [1]. This property also means it slowly oxidizes in air to phosphoric acid [1]. Upon heating to about 200°C, it undergoes a disproportionation reaction to phosphoric acid and phosphine (PH_3), a toxic and flammable gas [1] [3].

The redox behavior is central to many of its applications, from water treatment agents to PVC stabilizers [1] [3]. The experimental workflow for its synthesis and primary applications can be visualized as follows:



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